

An In-depth Technical Guide to 2-Pyridylmethyl Acetate

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Compound of Interest

Compound Name: 2-Pyridylmethyl acetate

CAS No.: 1007-49-4

Cat. No.: B086835

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Pyridylmethyl acetate**, a versatile building block in organic synthesis. The document details its physicochemical properties, provides a detailed experimental protocol for its synthesis, and outlines a typical reaction workflow.

Core Physicochemical Properties

2-Pyridylmethyl acetate, also known as (Pyridin-2-yl)methyl acetate, is an ester characterized by the presence of a pyridine ring and an acetate functional group. These features make it a valuable intermediate in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical compounds. The pyridine moiety offers potential for biological activity and serves as a key structural component in various bioactive molecules.

Quantitative data for **2-Pyridylmethyl acetate** is summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	151.17 g/mol	
Molecular Formula	C ₈ H ₉ NO ₂	[1][2]
CAS Number	1007-49-4	[1]
Density	1.115 ± 0.06 g/cm ³	
Boiling Point	105-107 °C at 0.5 Torr	
pKa	3.86 ± 0.19	

Synthesis of 2-Pyridylmethyl Acetate: An Experimental Protocol

The following protocol details a standard laboratory procedure for the synthesis of **2-Pyridylmethyl acetate** via the O-acetylation of 2-pyridylmethanol using acetic anhydride with pyridine as a catalyst and base.

Materials and Reagents:

- 2-Pyridylmethanol
- Acetic Anhydride (Ac₂O)
- Anhydrous Pyridine
- Dry Dichloromethane (CH₂Cl₂) or Ethyl Acetate (EtOAc)
- 1 M Hydrochloric Acid (HCl)
- Saturated aqueous Sodium Bicarbonate (NaHCO₃)
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na₂SO₄) or Magnesium Sulfate (MgSO₄)
- Toluene

- Methanol (MeOH)

Instrumentation:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Apparatus for silica gel column chromatography

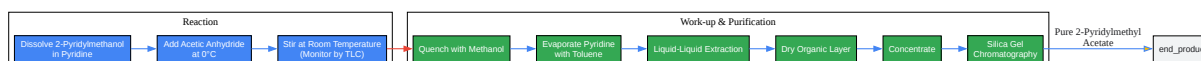
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 2-pyridylmethanol (1.0 equivalent) in anhydrous pyridine (5-10 mL per mmol of the starting material) under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Acetic Anhydride:** Cool the solution to 0°C using an ice bath. To this cooled solution, add acetic anhydride (1.5–2.0 equivalents) dropwise while stirring.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and continue stirring. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC) until the starting material is completely consumed.
- **Quenching the Reaction:** Once the reaction is complete, quench it by the careful addition of dry methanol.
- **Work-up:**
 - Co-evaporate the reaction mixture with toluene under reduced pressure using a rotary evaporator to remove the pyridine.
 - Dissolve the residue in dichloromethane or ethyl acetate.

- Transfer the solution to a separatory funnel and wash the organic layer sequentially with 1 M HCl, water, saturated aqueous NaHCO₃, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **2-Pyridylmethyl acetate**.
- Purification: Purify the crude product by silica gel column chromatography to yield the pure **2-Pyridylmethyl acetate**.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Pyridylmethyl acetate**.



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References

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